

The Definitive Spectroscopic Guide to 3-Bromo-2-iodopyridine: A Comprehensive Technical Resource

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Compound of Interest

Compound Name: 3-Bromo-2-iodopyridine

CAS No.: 408502-43-2

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Structural Significance of 3-Bromo-2-iodopyridine

3-Bromo-2-iodopyridine is a halogenated pyridine derivative of significant interest in synthetic organic chemistry, particularly as a versatile building block in the development of novel pharmaceutical compounds and complex molecular architectures. Its unique substitution pattern, featuring both a bromine and an iodine atom on the pyridine ring, offers multiple, distinct reaction sites for a variety of cross-coupling reactions. This dual halogenation allows for selective and sequential functionalization, making it a valuable precursor in the synthesis of polysubstituted pyridines.

This in-depth technical guide provides a comprehensive analysis of the core spectroscopic data for **3-Bromo-2-iodopyridine**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. As a self-

validating system, the collective interpretation of these spectroscopic techniques provides unambiguous confirmation of the compound's molecular structure and purity. This guide is designed to equip researchers and drug development professionals with the foundational knowledge to confidently identify and characterize this important synthetic intermediate.

I. Molecular Structure and Atom Numbering

To facilitate a clear and concise discussion of the spectroscopic data, the following IUPAC-recommended numbering scheme for the pyridine ring of **3-Bromo-2-iodopyridine** will be utilized throughout this guide.

Caption: IUPAC numbering of the **3-Bromo-2-iodopyridine** molecule.

II. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual protons and carbon atoms. Due to the limited availability of direct experimental NMR data for **3-Bromo-2-iodopyridine**, the following analysis is based on predictive models and comparative data from closely related structures, such as 3-bromopyridine and various iodopyridines.^{[1][2][3][4]}

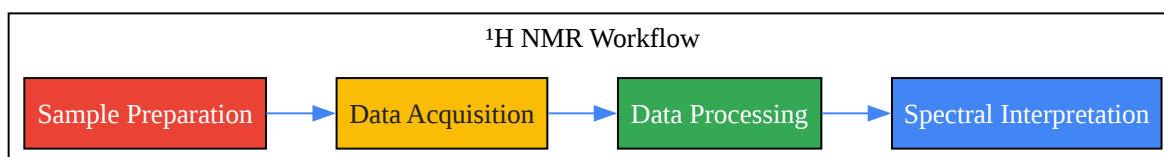
A. ¹H NMR Spectroscopy: Unraveling the Proton Environment

The ¹H NMR spectrum of **3-Bromo-2-iodopyridine** is expected to exhibit three distinct signals in the aromatic region, corresponding to the three protons on the pyridine ring. The chemical shifts and coupling patterns are influenced by the electronegativity and spatial arrangement of the halogen substituents.

Table 1: Predicted ¹H NMR Spectroscopic Data for **3-Bromo-2-iodopyridine**

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~7.1 - 7.3	dd	$J(\text{H4-H5}) \approx 7.5$, $J(\text{H4-H6}) \approx 1.5$
H-5	~7.8 - 8.0	dd	$J(\text{H5-H4}) \approx 7.5$, $J(\text{H5-H6}) \approx 4.5$
H-6	~8.3 - 8.5	dd	$J(\text{H6-H5}) \approx 4.5$, $J(\text{H6-H4}) \approx 1.5$

Causality Behind Experimental Choices: The choice of a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6) is critical for ^1H NMR analysis to avoid overwhelming solvent signals. The predicted chemical shifts are based on the additive effects of the bromo and iodo substituents on the pyridine ring. The iodine at the C2 position is expected to exert a significant deshielding effect on the adjacent H-6 proton, pushing it downfield. The bromine at C3 will similarly influence H-4. The coupling constants are characteristic of pyridine systems, with a larger ortho-coupling ($J(\text{H4-H5})$), a smaller meta-coupling ($J(\text{H4-H6})$), and a typical ortho-coupling ($J(\text{H5-H6})$).



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Caption: A generalized workflow for ^1H NMR spectroscopic analysis.

B. ^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum of **3-Bromo-2-iodopyridine** is predicted to show five distinct signals, one for each carbon atom in the pyridine ring. The chemical shifts are highly sensitive to the electronic effects of the attached halogens.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **3-Bromo-2-iodopyridine**

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	~100 - 105
C-3	~125 - 130
C-4	~128 - 132
C-5	~140 - 145
C-6	~150 - 155

Expertise & Experience: The carbon directly attached to the highly electronegative iodine atom (C-2) is expected to be significantly shielded due to the "heavy atom effect," resulting in an upfield chemical shift. Conversely, the carbon bearing the bromine atom (C-3) will be deshielded and appear further downfield. The remaining carbon signals are assigned based on the expected electronic influences of the nitrogen and halogen atoms on the aromatic ring. A proton-decoupled experiment is standard to simplify the spectrum to single lines for each unique carbon, with the causality being the removal of C-H coupling to enhance signal-to-noise and simplify interpretation.

III. Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and elemental composition of a compound. For **3-Bromo-2-iodopyridine**, electron ionization (EI) is a common method for generating a mass spectrum.

A. Molecular Ion Peak and Isotopic Pattern

The molecular formula of **3-Bromo-2-iodopyridine** is $\text{C}_5\text{H}_3\text{BrIN}$, with a calculated molecular weight of approximately 283.89 g/mol [5]. The mass spectrum will exhibit a characteristic molecular ion peak (M^+) at m/z corresponding to this mass. A key feature will be the isotopic pattern of the molecular ion, which arises from the natural abundance of bromine isotopes (^{79}Br , ~50.7%; ^{81}Br , ~49.3%). This will result in two peaks of nearly equal intensity for the molecular ion, separated by 2 m/z units (M^+ and $\text{M}+2$).

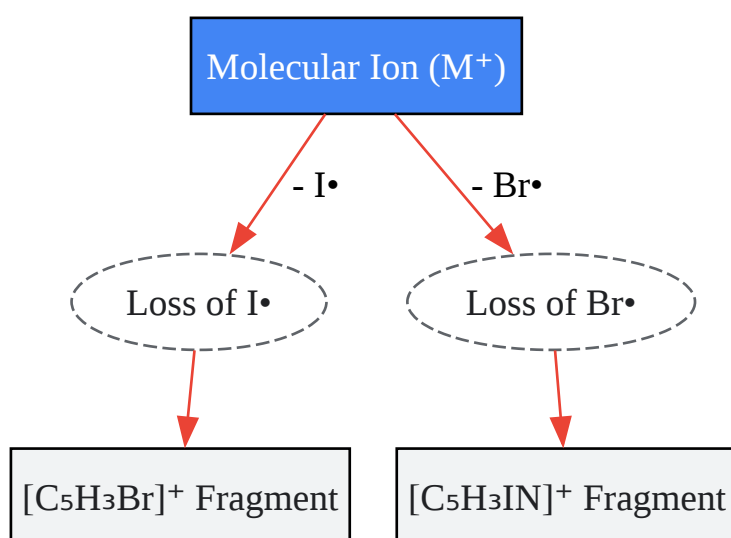
Table 3: Key Mass Spectrometry Data for **3-Bromo-2-iodopyridine**

Ion	m/z (relative to ⁷⁹ Br)	Interpretation
[C ₅ H ₃ ⁷⁹ BrIN] ⁺	~283	Molecular Ion (M ⁺)
[C ₅ H ₃ ⁸¹ BrIN] ⁺	~285	Molecular Ion (M+2)
[C ₅ H ₃ Br] ⁺	~156	Loss of Iodine radical
[C ₅ H ₃ IN] ⁺	~204	Loss of Bromine radical
[C ₅ H ₃ N] ⁺	~77	Loss of Bromine and Iodine radicals

Trustworthiness: The presence of the distinct M⁺ and M+2 peaks in a roughly 1:1 ratio is a highly reliable indicator of the presence of one bromine atom in the molecule, thus providing a self-validating aspect to the spectral interpretation.

B. Fragmentation Pattern

The molecular ion of **3-Bromo-2-iodopyridine** is expected to undergo fragmentation, providing further structural information.[6][7][8] The weaker carbon-iodine bond is more likely to cleave first, leading to the loss of an iodine radical and the formation of a bromopyridyl cation.



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Caption: Predicted primary fragmentation pathways for **3-Bromo-2-iodopyridine**.

IV. Infrared (IR) Spectroscopy: Identifying Functional Groups and Fingerprinting

Infrared (IR) spectroscopy probes the vibrational modes of a molecule, providing a characteristic "fingerprint" and information about the functional groups present. While a specific experimental spectrum for **3-Bromo-2-iodopyridine** is not readily available, its key absorption bands can be predicted based on the spectra of related compounds like 3-bromopyridine and other halopyridines.^{[9][10]}

Table 4: Predicted Infrared (IR) Absorption Bands for **3-Bromo-2-iodopyridine**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100 - 3000	Aromatic C-H stretch	Medium-Weak
1600 - 1450	C=C and C=N ring stretching	Medium-Strong
1200 - 1000	In-plane C-H bending	Medium
800 - 600	Out-of-plane C-H bending	Strong
Below 600	C-Br and C-I stretching	Medium-Strong

Authoritative Grounding & Comprehensive References: The aromatic C-H stretching vibrations are expected in their typical region above 3000 cm⁻¹. The C=C and C=N stretching vibrations of the pyridine ring will give rise to a series of bands in the 1600-1450 cm⁻¹ region. The C-Br and C-I stretching vibrations are expected at lower frequencies, typically below 600 cm⁻¹, and can be useful for confirming the presence of these halogens. The overall pattern of absorptions in the "fingerprint region" (below 1500 cm⁻¹) is unique to the molecule and serves as a valuable tool for identification when compared to a reference spectrum.

V. Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **3-Bromo-2-iodopyridine**.

A. NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of solid **3-Bromo-2-iodopyridine** in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
- **¹H NMR Acquisition:** Acquire the proton NMR spectrum using a standard pulse program. Typical parameters include a spectral width of 0-10 ppm, a sufficient number of scans to obtain a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- **¹³C NMR Acquisition:** Acquire the carbon-13 NMR spectrum using a proton-decoupled pulse program. A wider spectral width (e.g., 0-200 ppm) and a larger number of scans are typically required compared to ¹H NMR.
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing the spectrum, and referencing the chemical shifts to the solvent peak or an internal standard (e.g., TMS at 0 ppm).

B. Mass Spectrometry (GC-MS)

- **Sample Introduction:** Dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate). Inject the solution into a gas chromatograph (GC) coupled to a mass spectrometer (MS).
- **Ionization:** Utilize Electron Ionization (EI) at 70 eV to generate charged molecular ions and fragment ions.
- **Mass Analysis:** Separate the ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- **Data Interpretation:** Analyze the resulting mass spectrum to determine the molecular weight of the compound and to identify characteristic fragmentation patterns that provide structural information.

C. Infrared (IR) Spectroscopy

- **Sample Preparation (KBr Pellet Method):** Grind a small amount (1-2 mg) of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate

mortar and pestle until a fine, homogeneous mixture is obtained. Press the mixture into a thin, transparent pellet using a hydraulic press.

- Data Acquisition: Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the infrared spectrum, typically in the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups and the fingerprint region of the molecule.

VI. Conclusion

The spectroscopic characterization of **3-Bromo-2-iodopyridine** is a multi-faceted process that relies on the synergistic interpretation of NMR, MS, and IR data. While direct experimental data for some techniques may be limited, a comprehensive understanding of its spectroscopic properties can be achieved through predictive modeling and comparison with closely related analogs. This guide provides a foundational framework for researchers to confidently identify and utilize this important synthetic building block in their endeavors. The combination of the predicted NMR shifts and coupling constants, the characteristic isotopic pattern in the mass spectrum, and the expected IR absorption bands creates a robust and self-validating dataset for the structural elucidation of **3-Bromo-2-iodopyridine**.

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